

GSK2801: A Technical Guide to Binding Affinity and Kinetics

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK2801
CAS No.: 1619994-68-1
Cat. No.: B15569750

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the binding affinity and kinetics of **GSK2801**, a potent and selective chemical probe for the BAZ2A and BAZ2B bromodomains. This document summarizes key quantitative data, details the experimental protocols used for its characterization, and visualizes the associated signaling pathways and experimental workflows.

Quantitative Binding Affinity and Kinetics

GSK2801 is a high-affinity ligand for the bromodomains of BAZ2A and BAZ2B, demonstrating selectivity over other bromodomain families. The following tables summarize the binding affinity (Kd), and kinetic parameters (kon, koff) of **GSK2801** for its primary targets and key off-targets.

Table 1: Binding Affinity of **GSK2801** for BAZ2A and BAZ2B Bromodomains

Target	Method	Kd (nM)
BAZ2A	Isothermal Titration Calorimetry (ITC)	257[1]
BAZ2B	Isothermal Titration Calorimetry (ITC)	136[1]
BAZ2B	Biolayer Interferometry (BLI)	60[1]

Table 2: Binding Kinetics of **GSK2801** for BAZ2B Bromodomain

Target	Method	kon (M-1s-1)	koff (s-1)
BAZ2B	Biolayer Interferometry (BLI)	1.57 x 10 ⁵ [1]	6.95 x 10 ⁻³ [1]

Table 3: Binding Affinity of **GSK2801** for Off-Target Bromodomains

Off-Target	Method	Kd (μM)
BRD9	Isothermal Titration Calorimetry (ITC)	1.1
TAF1L(2)	Isothermal Titration Calorimetry (ITC)	3.2

Experimental Protocols

The characterization of **GSK2801**'s binding profile involved several key biophysical and cellular techniques. Below are detailed methodologies for these experiments.

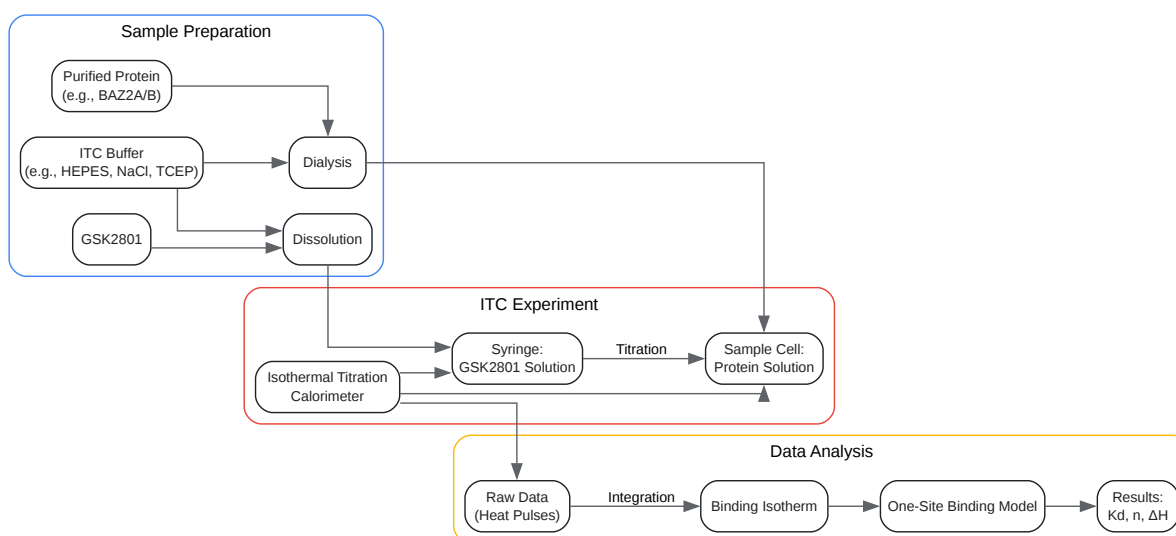
Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat released or absorbed during a binding event, allowing for the determination of binding affinity (Kd), stoichiometry (n), and enthalpy (ΔH).

Methodology:

- Sample Preparation:
 - The protein of interest (e.g., BAZ2A, BAZ2B, BRD9, TAF1L(2)) is purified and dialyzed extensively against the ITC buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 0.5 mM TCEP).
 - **GSK2801** is dissolved in the same final dialysis buffer to minimize heats of dilution. The final DMSO concentration should be matched between the protein and ligand solutions and is typically kept below 5%.
 - Protein concentrations are typically in the range of 10-20 μ M in the sample cell, while the ligand (**GSK2801**) concentration in the syringe is 10-20 fold higher (100-200 μ M).
- Instrumentation and Data Acquisition:
 - Experiments are performed on an isothermal titration calorimeter (e.g., MicroCal ITC200).
 - The sample cell is filled with the protein solution, and the syringe is loaded with the **GSK2801** solution.
 - A series of injections (e.g., 19 injections of 2 μ L each) are made at a constant temperature (e.g., 25°C).
 - The time between injections is set to allow the signal to return to baseline (e.g., 150 seconds).
 - The stirring speed is maintained at a constant rate (e.g., 750 rpm) to ensure proper mixing.
- Data Analysis:
 - The raw ITC data, consisting of heat pulses for each injection, is integrated to obtain the heat change per injection.
 - The resulting binding isotherm is then fitted to a suitable binding model (e.g., one-site binding model) using the instrument's software (e.g., Origin).

- This analysis yields the binding affinity (K_d), stoichiometry (n), and enthalpy of binding (ΔH).



[Click to download full resolution via product page](#)

Isothermal Titration Calorimetry (ITC) Workflow.

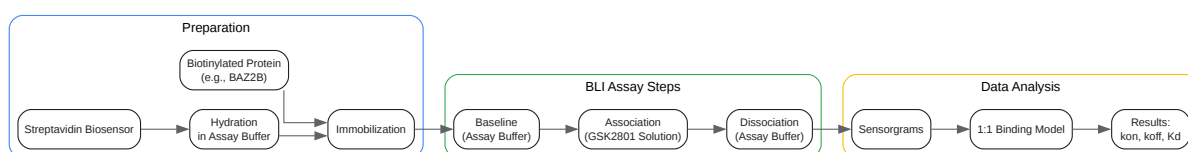
Bilayer Interferometry (BLI)

BLI is an optical biosensing technique used to measure real-time kinetics of molecular interactions.

Methodology:

- Biosensor Preparation and Ligand Immobilization:

- Streptavidin (SA) biosensors are hydrated in the assay buffer (e.g., PBS, 0.05% Tween-20, 0.1% BSA) for at least 10 minutes.
- A biotinylated version of the target protein (e.g., BAZ2B) is immobilized onto the surface of the hydrated SA biosensors.
- Assay Steps:
 - Baseline: The biosensors with the immobilized protein are equilibrated in the assay buffer to establish a stable baseline.
 - Association: The biosensors are then dipped into wells containing varying concentrations of **GSK2801**. The binding of **GSK2801** to the immobilized protein is monitored in real-time as a change in the interference pattern.
 - Dissociation: After the association phase, the biosensors are moved back into wells containing only the assay buffer, and the dissociation of **GSK2801** is monitored.
- Data Analysis:
 - The resulting sensorgrams (plots of response versus time) are corrected for baseline drift.
 - The association (k_{on}) and dissociation (k_{off}) rates are determined by fitting the association and dissociation phases of the sensorgrams to a 1:1 binding model.
 - The equilibrium dissociation constant (K_d) is calculated as the ratio of k_{off} to k_{on} .



[Click to download full resolution via product page](#)

Biolayer Interferometry (BLI) Workflow.

Fluorescence Recovery After Photobleaching (FRAP)

FRAP is a microscopy technique used to measure the dynamics of fluorescently labeled molecules in living cells, providing insights into protein mobility and binding to cellular structures.

Methodology:

- Cell Culture and Transfection:
 - Human osteosarcoma (U2OS) cells are cultured in appropriate media.
 - Cells are transiently transfected with a plasmid encoding a GFP-tagged version of the target protein (e.g., GFP-BAZ2A).
- Live-Cell Imaging and Photobleaching:
 - Transfected cells are imaged using a confocal microscope equipped with a live-cell imaging chamber to maintain physiological conditions (37°C, 5% CO₂).
 - A specific region of interest (ROI) within the nucleus is photobleached using a high-intensity laser beam, which irreversibly quenches the fluorescence of the GFP-tagged proteins in that region.
 - The recovery of fluorescence in the bleached ROI is monitored over time by acquiring images at low laser intensity.
- Data Analysis:
 - The fluorescence intensity in the bleached region is measured over time and corrected for photobleaching that occurs during image acquisition.
 - The fluorescence recovery curve is generated and often fitted to a mathematical model to extract parameters such as the mobile fraction and the half-time of recovery ($t_{1/2}$).
 - A faster recovery indicates weaker binding to chromatin, and the displacement of the protein by an inhibitor like **GSK2801** will result in a faster fluorescence recovery.



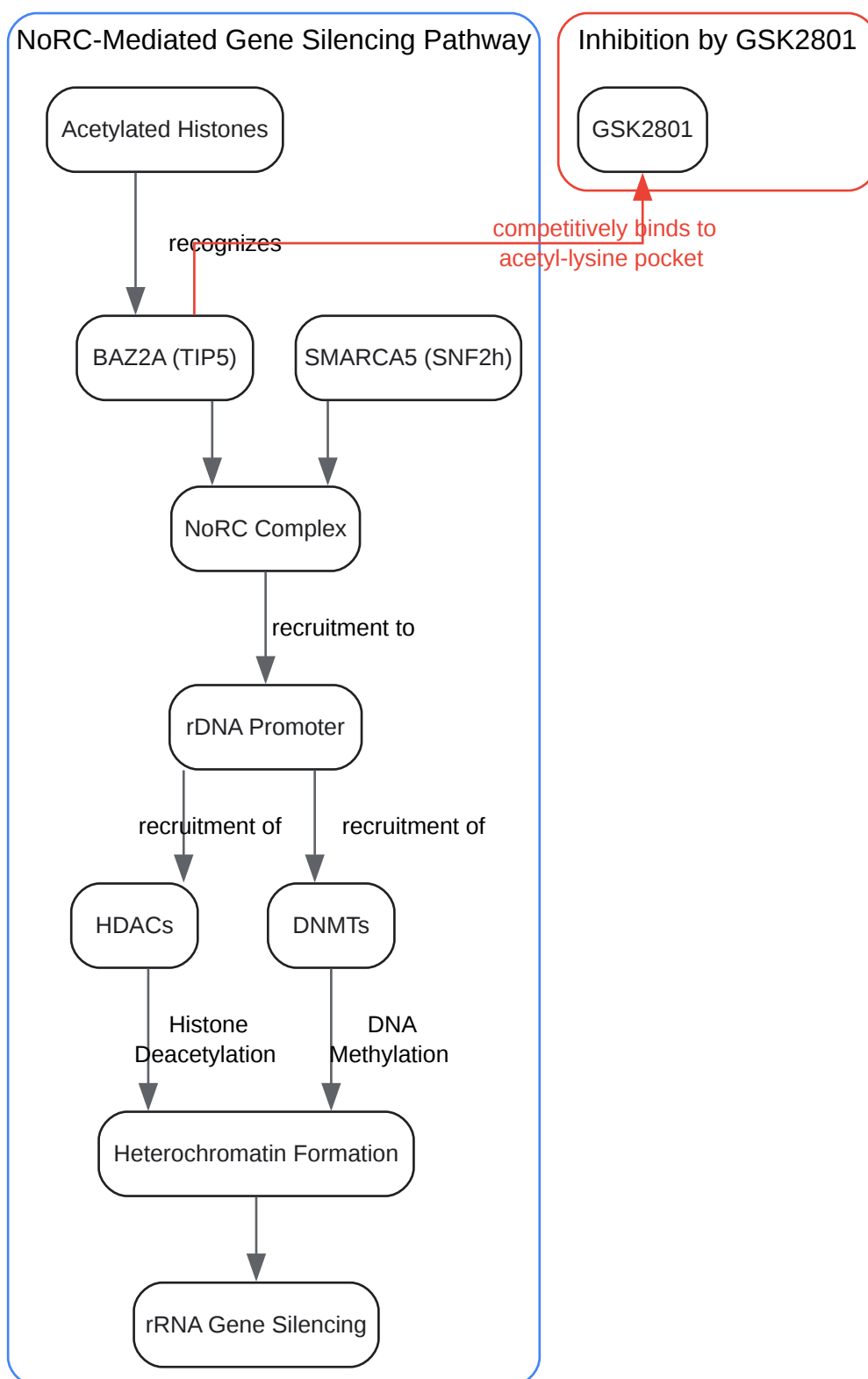
[Click to download full resolution via product page](#)

Fluorescence Recovery After Photobleaching (FRAP) Workflow.

Signaling Pathway and Mechanism of Action

GSK2801 is an acetyl-lysine competitive inhibitor of the BAZ2A and BAZ2B bromodomains. BAZ2A is a key component of the Nucleolar Remodeling Complex (NoRC), which plays a crucial role in epigenetic regulation by silencing ribosomal RNA (rRNA) gene transcription.

The NoRC complex, consisting of BAZ2A (also known as TIP5) and the ATPase SMARCA5 (also known as SNF2h), is recruited to rDNA promoters. This recruitment leads to the subsequent recruitment of histone deacetylases (HDACs) and DNA methyltransferases (DNMTs). These enzymes induce a heterochromatic state, characterized by histone deacetylation and DNA methylation, which ultimately leads to the repression of rRNA gene transcription. By binding to the acetyl-lysine binding pocket of the BAZ2A bromodomain, **GSK2801** prevents the recognition of acetylated histones, thereby inhibiting the recruitment of the NoRC complex and its associated gene silencing machinery.



[Click to download full resolution via product page](#)

NoRC Signaling Pathway and **GSK2801** Inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery and Characterization of GSK2801, a Selective Chemical Probe for the Bromodomains BAZ2A and BAZ2B - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GSK2801: A Technical Guide to Binding Affinity and Kinetics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569750/docs#gsk2801-a-technical-guide-to-binding-affinity-and-kinetics\]](https://www.benchchem.com/product/b15569750/docs#gsk2801-a-technical-guide-to-binding-affinity-and-kinetics)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check